

Large-Scale Synthesis of Cyclopropylamine Hydrochlorides: Application Notes and Protocols

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Compound of Interest

Compound Name: 1-(2-Pyridyl)cyclopropylamine
Dihydrochloride

CAS No.: 1215107-39-3

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Introduction

Cyclopropylamine and its derivatives are crucial building blocks in the pharmaceutical and agrochemical industries.[1][2][3] Their unique structural and electronic properties are incorporated into a wide range of biologically active molecules, including antidepressants, antiviral agents, and anticancer compounds.[2][3] The increasing demand for these compounds necessitates robust and scalable synthetic methods. This document provides detailed application notes and protocols for the large-scale synthesis of cyclopropylamine hydrochlorides, focusing on two prominent and industrially relevant methods: the Curtius degradation of cyclopropanecarboxylic acid and the Hofmann rearrangement of cyclopropanecarboxamide.

Synthetic Strategies Overview

Several methods have been developed for the synthesis of cyclopropylamines, each with its own advantages and limitations.[1] Classical approaches include the Curtius, Hofmann, and Schmidt rearrangements of cyclopropanecarboxylic acid derivatives.[1] Other notable methods involve the Kulinkovich reaction, Simmons-Smith cyclopropanation, and reactions of diazo compounds with olefins.[1] For industrial-scale production, the focus is on cost-effectiveness, safety, and high yield. The two protocols detailed below represent scalable and efficient routes to cyclopropylamine hydrochlorides.

Method 1: Curtius Degradation of (1-Cyclopropyl)cyclopropanecarboxylic Acid

This method provides a scalable route to (1-cyclopropyl)cyclopropylamine hydrochloride, a valuable intermediate. The synthesis starts from the corresponding carboxylic acid and proceeds via a Curtius degradation, followed by deprotection.[4][5]

Synthetic Pathway



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Caption: Synthetic pathway for (1-cyclopropyl)cyclopropylamine hydrochloride via Curtius degradation.

Experimental Protocols

Step 1: Synthesis of 1-Cyclopropylcyclopropanecarboxylic Acid[4]

- To a solution of 1-bromo-1-cyclopropylcyclopropane (146.0 g, 907.0 mmol) in anhydrous diethyl ether (2.2 L) at -78 °C, add a 1.7 M solution of t-BuLi in pentane (560 mL, 952.0

mmol) dropwise over 40 minutes, maintaining the temperature below -70 °C.

- Stir the mixture at -78 °C for an additional 25 minutes.
- Add an excess of dry ice in portions, ensuring the temperature does not exceed -70 °C.
- Allow the reaction mixture to slowly warm to ambient temperature over 2 hours.
- Perform a standard aqueous work-up to isolate the carboxylic acid.

Step 2: Synthesis of tert-Butyl (1-Cyclopropyl)cyclopropylcarbamate[4]

- To a mechanically stirred solution of 1-cyclopropylcyclopropanecarboxylic acid (70.60 g, ~560.0 mmol) in anhydrous acetone (1.7 L), add triethylamine (76.2 g, 753.0 mmol) dropwise at -5 °C.
- Stir for 15 minutes at this temperature.
- Add ethyl chloroformate (103.7 g, 956.0 mmol) over 30 minutes at -5 °C and stir for an additional 2 hours.
- Add a solution of sodium azide (75.0 g, 1.0 mol) in water (200 mL) over 1.5 hours.
- After the addition is complete, allow the mixture to warm to room temperature and perform a suitable work-up to obtain the acyl azide, which is then heated in the presence of tert-butanol to yield the Boc-protected amine.

Step 3: Synthesis of (1-Cyclopropyl)cyclopropylamine Hydrochloride[4]

- To a stirred, approximately 5.0 N solution of HCl in diethyl ether (700 mL) at 0 °C, add a solution of the carbamate (84.0 g, 425.8 mmol) in diethyl ether (100 mL) in one portion.
- Stir the reaction mixture at 0 °C for 4 hours and then at ambient temperature for 20 hours.
- Filter the resulting precipitate, wash with diethyl ether (200 mL), and dry in a vacuum desiccator over P₄O₁₀ overnight to yield the final product.

Quantitative Data

Step	Starting Material	Product	Scale (mmol)	Yield (%)	Reference
Carboxylic Acid Synthesis	1-Bromo-1-cyclopropylcyclopropane	1-Cyclopropylcyclopropanecarboxylic Acid	900	64	[4]
Curtius Degradation & Protection	1-Cyclopropylcyclopropanecarboxylic Acid	N-Boc-protected (1-cyclopropyl)cyclopropylamine	~560	76	[4]
Deprotection	N-Boc-protected amine	(1-Cyclopropyl)cyclopropylamine Hydrochloride	425.8	87	[4]

Method 2: Industrial Production via Hofmann Rearrangement

A widely used industrial route to cyclopropylamine starts from γ -butyrolactone and involves a multi-step process culminating in a Hofmann rearrangement.[6][7][8] This method is advantageous due to the low cost of the starting material.[6] Recent advancements have focused on optimizing the Hofmann rearrangement step using continuous-flow microreaction systems to improve efficiency and safety.[7][9]

Synthetic Pathway



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Caption: Industrial synthesis of cyclopropylamine hydrochloride starting from γ -butyrolactone.

Experimental Protocols

General Industrial Process Outline[6][8][10]

- **Chlorination-Esterification:** γ -Butyrolactone is reacted with thionyl chloride (SOCl_2) in the presence of a mixed catalyst (e.g., ZnCl_2 - CuCl_2) to yield 4-chlorobutyl chloride, which is then esterified with methanol to produce methyl 4-chlorobutyrate.[6]
- **Cyclization:** The methyl 4-chlorobutyrate undergoes an intramolecular cyclization reaction in the presence of a strong base, such as sodium methoxide, to form methyl cyclopropanecarboxylate.
- **Amidation:** The methyl cyclopropanecarboxylate is then reacted with ammonia to produce cyclopropanecarboxamide.
- **Hofmann Rearrangement:** Cyclopropanecarboxamide is treated with an aqueous solution of sodium hypochlorite and sodium hydroxide. The reaction is typically initiated at a low temperature (0-5 °C) and then heated to complete the rearrangement to cyclopropylamine. [11]
- **Salt Formation and Isolation:** The resulting cyclopropylamine can be isolated by distillation. [7] To obtain the hydrochloride salt, the isolated amine is treated with hydrochloric acid.

Continuous-Flow Hofmann Rearrangement Protocol[7][9]

For an improved Hofmann rearrangement step, a continuous-flow microreaction system can be employed:

- **Feed Solutions:** Prepare separate feed solutions of cyclopropanecarboxamide, sodium hypochlorite, and sodium hydroxide.
- **Mixing and Reaction:** The feed solutions are pumped and mixed in a microreactor at a controlled temperature (e.g., 90 °C).

- **Residence Time:** The reaction mixture is passed through the reactor with a short residence time (e.g., 4 minutes).
- **Quenching and Extraction:** The output from the reactor is quenched and the product is extracted.
- **Purification:** The cyclopropylamine is purified by distillation.

Quantitative Data

Method	Key Step	Starting Material	Product	Yield (%)	Purity (%)	Reference
Industrial Process (Patent)	Overall	γ -Butyrolactone	Cyclopropylamine	86.5	99.7	[6]
Continuous-Flow Hofmann Rearrangement	Hofmann Rearrangement	Cyclopropanecarboxamide	Cyclopropylamine	96	>95	[7][9]

Conclusion

The large-scale synthesis of cyclopropylamine hydrochlorides can be efficiently achieved through several well-established methods. The Curtius degradation of substituted cyclopropanecarboxylic acids offers a reliable route for specific derivatives, as demonstrated by the scalable synthesis of (1-cyclopropyl)cyclopropylamine hydrochloride. For the parent cyclopropylamine, the industrial process starting from the inexpensive γ -butyrolactone via a Hofmann rearrangement is highly effective. The integration of modern technologies, such as continuous-flow microreactors for the critical Hofmann rearrangement step, significantly enhances reaction efficiency, safety, and yield, making it a preferred method for industrial production. The choice of synthetic route will ultimately depend on the specific target molecule, required scale, and economic considerations.

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